

ML345: A Dual-Function Modulator of Cellular Inflammatory and Metabolic Pathways

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Compound of Interest

Compound Name: ML345

Cat. No.: B15615858

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

ML345 has emerged as a molecule of significant interest within the scientific community, demonstrating a unique dual-inhibitory function in critical cellular pathways. Initially identified as a potent and selective inhibitor of the Insulin-Degrading Enzyme (IDE), subsequent research has revealed its capacity to also potently and selectively inhibit the NOD-like receptor pyrin domain-containing protein 3 (NLRP3) inflammasome. This technical guide provides a comprehensive overview of the function of **ML345** in cells, its mechanisms of action, and detailed experimental protocols for its study. The information is intended to serve as a valuable resource for researchers in the fields of inflammation, metabolic disease, and drug development.

Introduction

ML345 is a small molecule that has been characterized as an inhibitor of two distinct and vital cellular proteins: the Insulin-Degrading Enzyme (IDE) and the NLRP3 inflammasome.[1][2] Its ability to modulate both metabolic and inflammatory pathways makes it a valuable tool for investigating the intricate connections between these processes and a potential lead compound for therapeutic development in a range of diseases, including type 2 diabetes, Alzheimer's disease, and inflammatory disorders.[2][3]

Core Functions and Mechanisms of Action

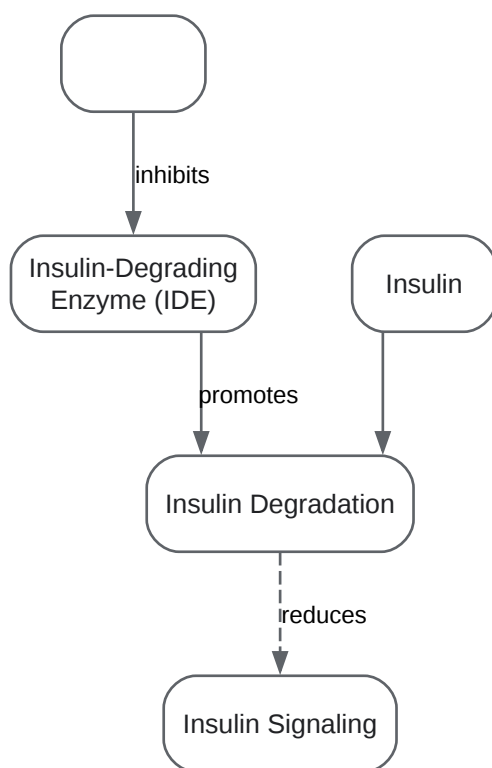
ML345 exhibits a dual-inhibitory profile, targeting both IDE and the NLRP3 inflammasome through distinct molecular interactions.

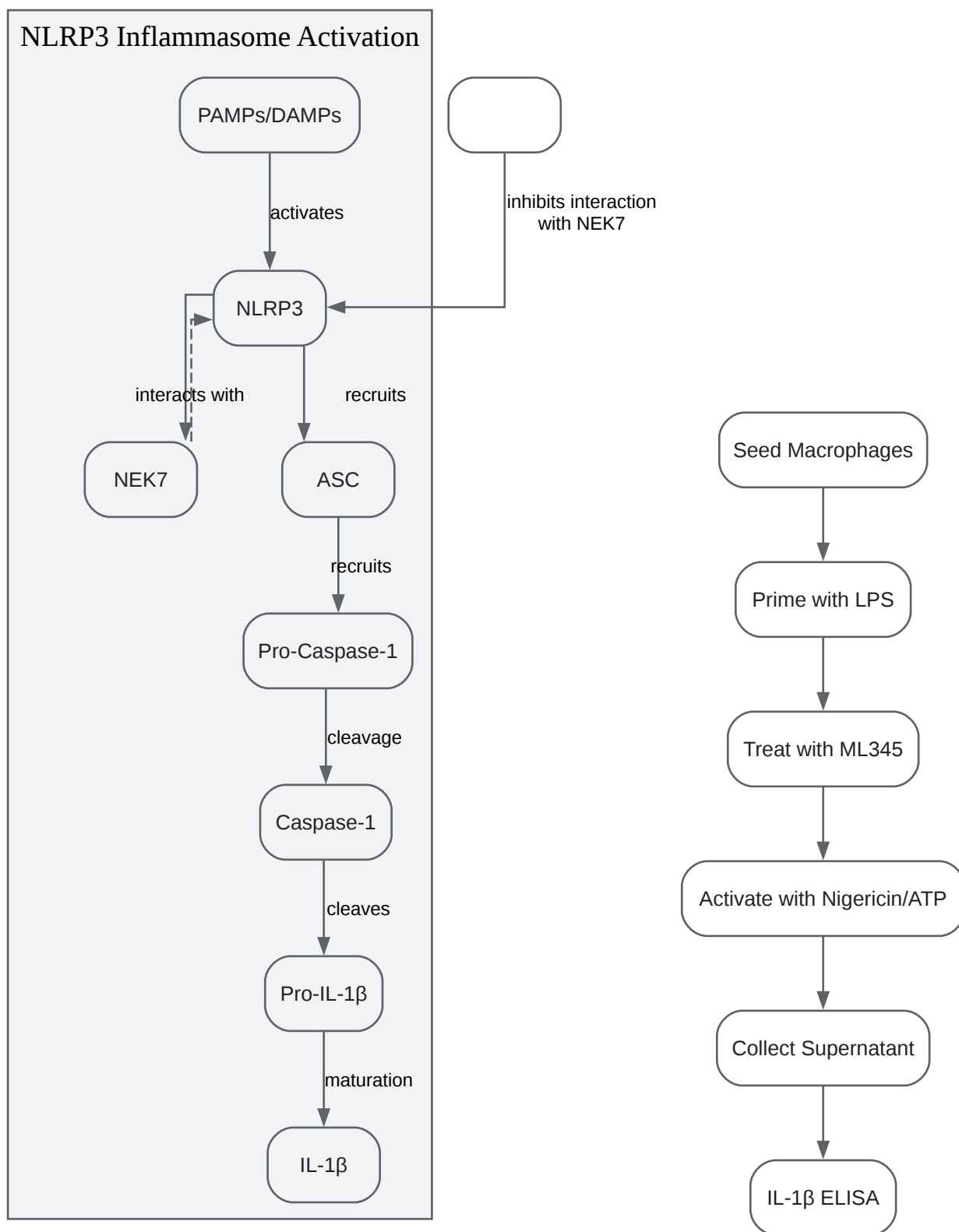
Inhibition of Insulin-Degrading Enzyme (IDE)

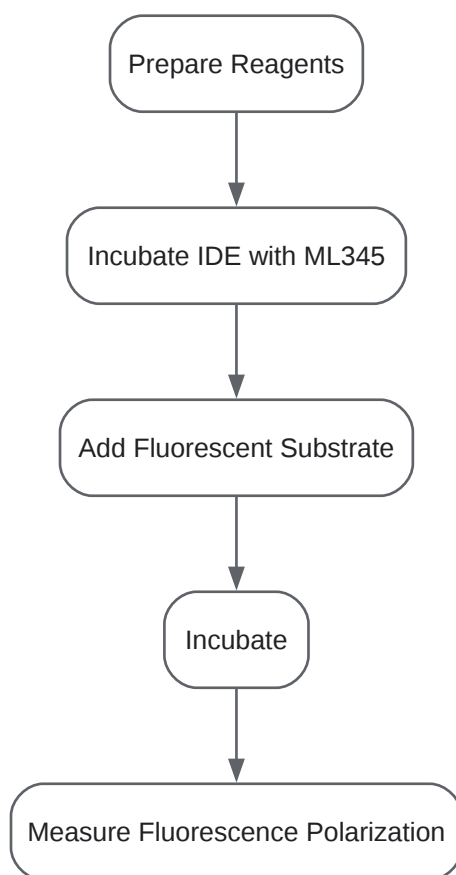
ML345 was first identified as a potent and selective inhibitor of IDE, a zinc-metalloprotease responsible for the degradation of insulin and other bioactive peptides.[\[2\]](#)

Mechanism of Action: **ML345** targets a specific cysteine residue, Cys819, within the IDE protein.[\[2\]](#) This interaction is crucial for its inhibitory effect.

Signaling Pathway: By inhibiting IDE, **ML345** prevents the degradation of insulin, thereby potentiating insulin signaling. This can lead to downstream effects such as increased glucose uptake and altered metabolic regulation.







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References

- 1. benchchem.com [benchchem.com]
- 2. Screening NLRP3 drug candidates in clinical development: lessons from existing and emerging technologies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. rsc.org [rsc.org]
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